

L-VALINE (1-13C) Proper Disposal Procedures

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Compound of Interest

Compound Name: L-VALINE (1-13C)

Cat. No.: B1579861

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Content Type: Operational Safety & Logistics Guide Audience: Laboratory Managers, EHS Officers, and Research Scientists Status: Effective Immediately

Executive Summary: The "Stable Isotope" Distinction

CRITICAL OPERATIONAL NOTE: **L-Valine (1-13C)** is a stable isotope labeled compound. It is NON-RADIOACTIVE.

A common and costly error in laboratory management is the disposal of Carbon-13 () labeled compounds into radioactive waste streams (intended for Carbon-14). This misclassification triggers unnecessary regulatory scrutiny and exorbitant disposal fees (often 10-20x higher than chemical waste).

Core Directive: Unless contaminated with other radiological agents, **L-Valine (1-13C)** must be disposed of as Chemical Waste, not Radioactive Waste.

Material Identification & Properties

Verify your reagent against the data below to ensure this protocol applies to your specific stock.

Property	Data Specification
Compound Name	L-Valine (1-13C)
Chemical Formula	
CAS Number (Labeled)	81201-85-6 (Specific to 1-13C labeling)
CAS Number (Unlabeled)	72-18-4
Molecular Weight	~118.14 g/mol (approx. +1 Da vs. natural valine)
Radioactivity	None (Stable Isotope)
Physical State	White crystalline powder
Hazard Class	Non-hazardous for transport; treat as general chemical waste. ^{[1][2]}

The "Isotope Trap": Preventing False Positives

In mixed-use facilities (where both

and

are used), "Isotope" stickers are a liability.

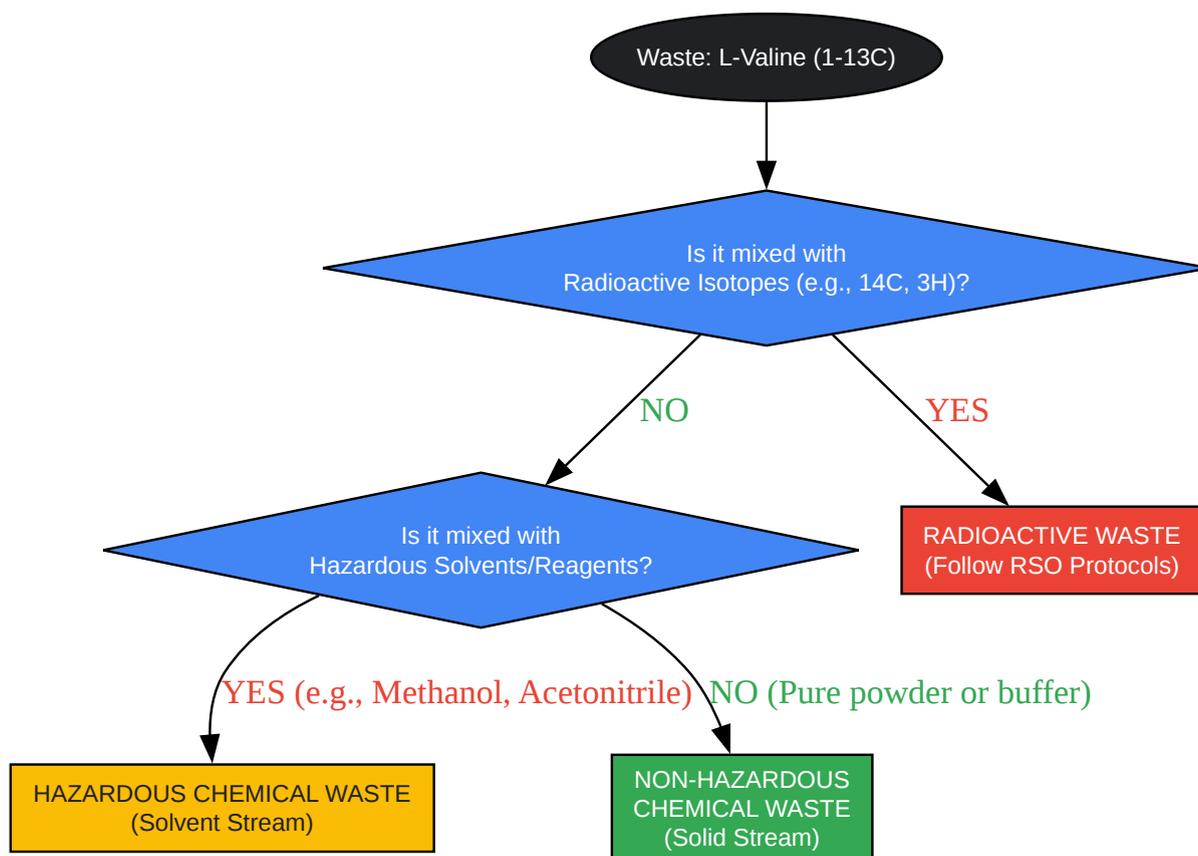
- The Mechanism of Failure: A waste container labeled simply "Isotope Waste" will be flagged by Radiation Safety Officers (RSO). If the specific isotope is not clearly defined as "STABLE," the RSO must assume it is radioactive until proven otherwise.
- The Consequence: The waste is quarantined, swabbed, and potentially sent for decay-in-storage or expensive low-level radioactive waste (LLRW) incineration.
- The Solution: Use explicit "STABLE ISOTOPE" labeling (see Section 4).

Step-by-Step Disposal Protocol

Phase 1: Stream Selection

Before disposal, determine the matrix of the waste. L-Valine itself is biodegradable and low-toxicity, but it is rarely used in isolation.

Disposal Decision Tree



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Figure 1: Decision logic for selecting the correct waste stream. Note that "Radioactive" takes precedence over all other categories.

Phase 2: Packaging & Segregation

- Solid Waste (Pure Powder/Vials):
 - Collect in a dedicated wide-mouth HDPE (High-Density Polyethylene) jar.
 - Do not mix with sharps or broken glass.[3]
 - Expert Tip: If disposing of trace amounts in original glass vials, deface the commercial label to remove the vendor's logo, but clearly write "L-Valine 13C" on the vial before

placing it in the waste drum.

- Liquid Waste (buffer/solvent mixtures):
 - Segregate based on the solvent (e.g., Halogenated vs. Non-Halogenated).
 - L-Valine does not alter the segregation rules of the solvent it is dissolved in.

Phase 3: Labeling (The Critical Control Point)

Your facility's hazardous waste tag must include the following specific nomenclature to prevent confusion:

- Chemical Name: **L-Valine (1-13C)**^[4]
- Constituents: 100% (if pure) or % concentration in solution.
- Hazard Checkbox: "Non-Regulated" (if pure) or match the solvent's hazard (e.g., "Flammable" if in acetonitrile).
- Mandatory Remark: Write "STABLE ISOTOPE - NON-RADIOACTIVE" in the comments/remarks section of the tag.

Phase 4: Hand-off

Transfer the container to your facility's Chemical Waste Storage Area (CAA). Do not leave it in the Radiation Safety storage area, even if your lab uses both.

Spill Management & Contingency

While L-Valine is generally non-toxic, standard laboratory hygiene applies.

- PPE: Nitrile gloves, lab coat, and safety glasses. Respiratory protection is generally not required unless large quantities of dust are generated.
- Containment:
 - Dry Spill: Sweep up carefully to avoid dust generation.^{[2][5][6]} Place in a sealed bag and label as "Chemical Waste."

- Wet Spill: Absorb with paper towels or standard spill pads.
- Decontamination: Wipe the surface with water and a mild detergent. No Geiger counter survey is necessary (it will not detect ¹³C).

References & Authority

The following sources provide the regulatory and technical grounding for these procedures.

- Sigma-Aldrich (Merck). Safety Data Sheet: L-Valine-1-¹³C (CAS 81201-85-6). Retrieved from
- U.S. Environmental Protection Agency (EPA). Radioactive Waste vs. Hazardous Waste Identification (40 CFR Parts 261 & 191). Retrieved from
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